Technical Analysis: Infrared Spectroscopy of 1-Bromo-2-(2-ethoxyethoxy)ethane

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Compound of Interest

Compound Name:	*1-Bromo-2-(2-ethoxyethoxy)ethane*
CAS No.:	*54550-36-6*
Cat. No.:	*B1588662*

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CAS 54550-36-6 | Molecular Formula: [1][2]

Executive Summary

1-Bromo-2-(2-ethoxyethoxy)ethane (also known as 2-(2-ethoxyethoxy)ethyl bromide) is a critical heterobifunctional polyethylene glycol (PEG) derivative used extensively in linker chemistry.[1] It serves as a precise spacer in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and antibody-drug conjugates (ADCs), where the terminal bromide acts as an electrophilic handle for alkylation, and the ethoxy group provides solubility and inertness.

This guide details the infrared (IR) spectroscopic characterization of this molecule. For the synthetic chemist, the IR spectrum is the primary frontline tool for validating the conversion of the precursor alcohol (Diethylene glycol monoethyl ether) to the alkyl bromide and for monitoring hydrolytic stability during storage.

Molecular Structure & Vibrational Theory

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To accurately interpret the spectrum, one must deconstruct the molecule into its constituent oscillators. The structure consists of a diethylene glycol backbone capped with an ethyl ether on one end and a bromide on the other.

Molecular Connectivity:

[1]

Key Vibrational Modes:

- Ether Linkages (

  ): The backbone contains two ether oxygens, creating a dominant dipole moment change during stretching, resulting in intense bands in the

  region.

- Alkyl Bromide (

  ): The heavy bromine atom shifts the carbon-halogen stretching frequency into the "fingerprint" region (

  ), distinguishing it from the starting alcohol.[1]

- Methylene/Methyl Groups (

  ): Standard aliphatic stretching and bending modes.

Experimental Protocol: Standard Operating Procedure (SOP)

Self-Validating Protocol for Quality Control

3.1 Sample Preparation

- State: The compound is a liquid at room temperature (bp ~105°C at 15 mmHg).

- Method: Attenuated Total Reflectance (ATR) is recommended over transmission cells (NaCl/KBr plates) to avoid potential halogen-exchange reactions or difficult cleaning of viscous PEG-like residues.[1]

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- Crystal Selection: Diamond or ZnSe crystal.

3.2 Instrument Parameters

- Resolution:

  (Standard for liquid phase).

- Scans: 32 scans (Optimization of signal-to-noise ratio).

- Range:

  (Must extend to 500 to capture the C-Br stretch).

- Background: Air background collected immediately prior to sampling.

Spectral Analysis & Band Assignment

The following analysis breaks down the spectrum into three critical zones.

Zone 1: High Frequency (4000 – 2500 cm^{-1})[1]

- (Strong):

  Stretching.[1]

  - Asymmetric and symmetric stretching of the methylene (

) and methyl (

) groups.

  - Diagnostic Check: This region should be clean. Absence of a broad band at

    is the primary indicator of reaction completion.[1] If a broad "hump" is visible here, residual starting material (Diethylene glycol monoethyl ether) or moisture is present.

Zone 2: The Ether Backbone (1500 – 1000 cm^{-1})

- (Medium):

  Scissoring /

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Asymmetric bending.[1]

- (Medium):

  Symmetric bending (Umbrella mode).

- (Very Strong):

  Stretching.

  - This is the most intense feature of the spectrum, characteristic of PEG derivatives. It often appears as a broad, split peak due to the multiple ether environments (ethyl-ether vs. glycol-ether).[1]

Zone 3: The Fingerprint & Halogen Region (1000 – 500 cm^{-1})

- (Medium-Strong):

  Stretching.

  - Primary alkyl bromides typically show absorption in the

    range.[1]

  - Validation: This peak must be present to confirm the bromination. The starting alcohol lacks significant absorption in this specific window.

Summary Table of IR Bands

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Wavenumber ( )	Intensity	Vibrational Assignment	Structural Origin
3300 - 3500	Absent	O-H Stretch	QC CRITICAL: Must be absent (indicates purity).[1]
2970 - 2860	Strong	C-H Stretch (asym/sym)	Alkyl chains ( )
1460 - 1450	Medium	C-H Bending (Scissoring)	Methylene groups
1375	Medium	C-H Bending (Sym)	Terminal Methyl ( )
1140 - 1080	Very Strong	C-O-C Stretch	Ether linkages (PEG backbone)
660 - 640	Medium/Strong	C-Br Stretch	Terminal Alkyl Bromide

Quality Control & Impurity Profiling

In a drug development context, IR is used as a "Pass/Fail" gate before more expensive NMR or Mass Spec analysis.

Common Impurity: Diethylene Glycol Monoethyl Ether (Precursor)[1]

- Origin: Incomplete reaction with

  or

  .
- IR Signature: Strong, broad O-H stretch at

  .[1]

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- Action: If observed, the batch requires re-processing (e.g., additional brominating agent or distillation).

Common Impurity: Hydrolysis Product (Ethanol / PEG-diol)[1]

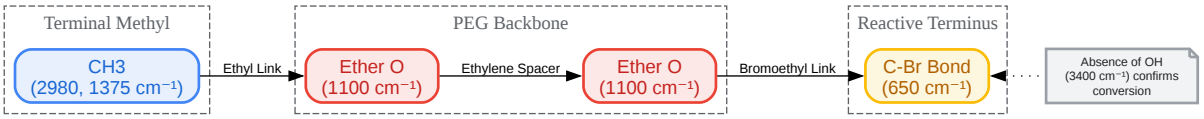
- Origin: Improper storage (moisture ingress). Alkyl bromides can hydrolyze back to alcohols over time.
- IR Signature: Re-appearance of the O-H band (

).[1]

Visualizations

Diagram 1: Molecular Connectivity & Vibrational Nodes

This diagram maps the physical structure to the spectroscopic signals.[1]



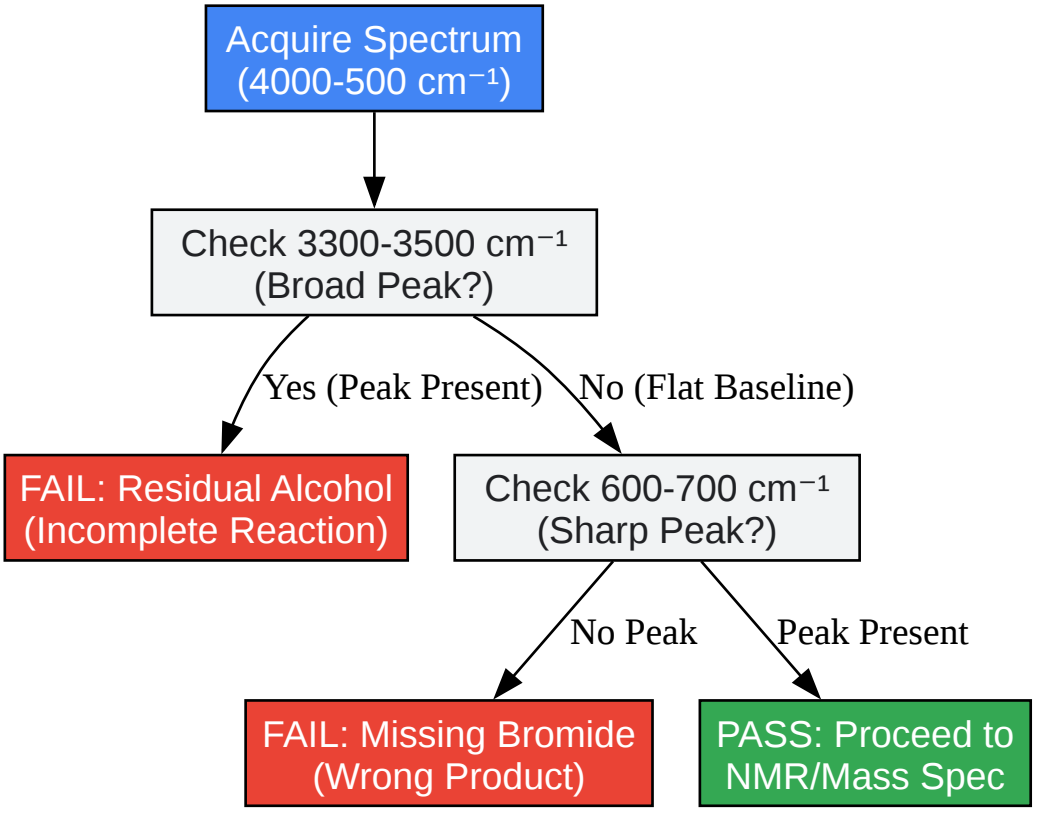
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Caption: Mapping of functional groups to characteristic IR wavenumbers. The C-Br bond and Ether O are the primary diagnostic oscillators.[1]

Diagram 2: QC Decision Tree (IR Pass/Fail)

A logic flow for laboratory technicians.

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Caption: Operational workflow for validation of **1-Bromo-2-(2-ethoxyethoxy)ethane** synthesis using IR spectroscopy.

References

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Sources

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